

1-Chlorohexane safety data sheet (SDS) information

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Compound of Interest

Compound Name: 1-Chlorohexane

Cat. No.: B165106

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An In-depth Technical Guide to the Safety of 1-Chlorohexane

This guide provides a comprehensive overview of the safety information for **1-Chlorohexane** (CAS No. 544-10-5), tailored for researchers, scientists, and professionals in drug development. The following sections detail the compound's physical and chemical properties, toxicological data, hazards, and emergency procedures, based on available Safety Data Sheets (SDS).

Physical and Chemical Properties

1-Chlorohexane is a colorless to clear yellow liquid with a characteristic aromatic odor.[1][2][3] It is a flammable, halogenated aliphatic hydrocarbon that is insoluble in water but soluble in many organic solvents.[2][3][4][5]

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₃ Cl	[6][7][8]
Molecular Weight	120.62 g/mol	[6][7]
Melting Point	-94 °C	[1][2][4]
Boiling Point	133-135 °C	[2][4][9]
Density	0.879 g/mL at 25 °C	[1][4]
Flash Point	27 °C (80.6 °F) - closed cup	[4][7]
Ignition Temperature	225 °C (437 °F)	[7]
Explosive Limits	1.0 - 9.6 % by volume	[4]
Vapor Pressure	53 hPa at 55 °C	[4][5]
Refractive Index	n _{20/D} 1.419	[1][4]
Solubility in Water	Insoluble	[2][4]

Toxicological Information

The primary toxicological concern is acute toxicity upon ingestion, though it is also classified as a skin and eye irritant.[6][8] The chemical, physical, and toxicological properties have not been thoroughly investigated.[8]

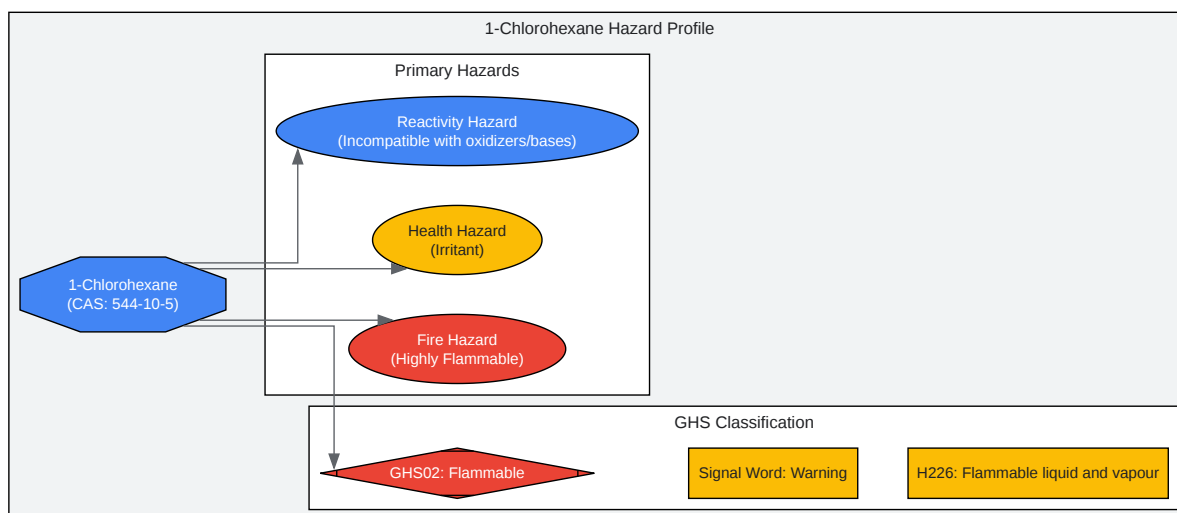
Test	Species	Route	Result	Source(s)
LD50	Rat	Oral	7,000 mg/kg	[8][10]
LD50	Rabbit	Oral	7,000 mg/kg	[4]
Skin Corrosion/Irritation	Rabbit	Skin	Mild skin irritation	[8]
Eye Damage/Irritation	Rabbit	Eye	No eye irritation	[8]

Experimental Protocols

The cited Safety Data Sheets reference standardized toxicological studies (e.g., LD50 oral toxicity in rats, skin irritation in rabbits) but do not provide detailed experimental methodologies. These tests are typically conducted under established guidelines from organizations such as the OECD (Organisation for Economic Co-operation and Development), but the specific protocols used for the cited data are not available in the source documents.

Hazard Identification and Classification

1-Chlorohexane is classified as a flammable liquid.[8][11] Inhalation or contact may irritate or burn the skin and eyes, and vapors can cause dizziness.[12] It is incompatible with strong oxidizing agents and strong bases.[4][5][13]



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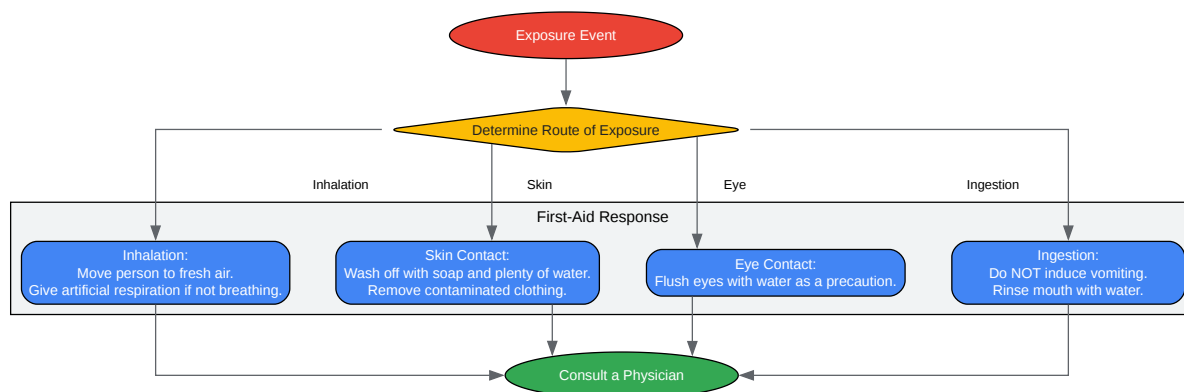
Caption: GHS classification and primary hazards of **1-Chlorohexane**.

Emergency Procedures

First-Aid Measures

In case of exposure, immediate action is critical. The general advice is to move the affected person out of the dangerous area and show the Safety Data Sheet to the attending physician.

[7][8][11]

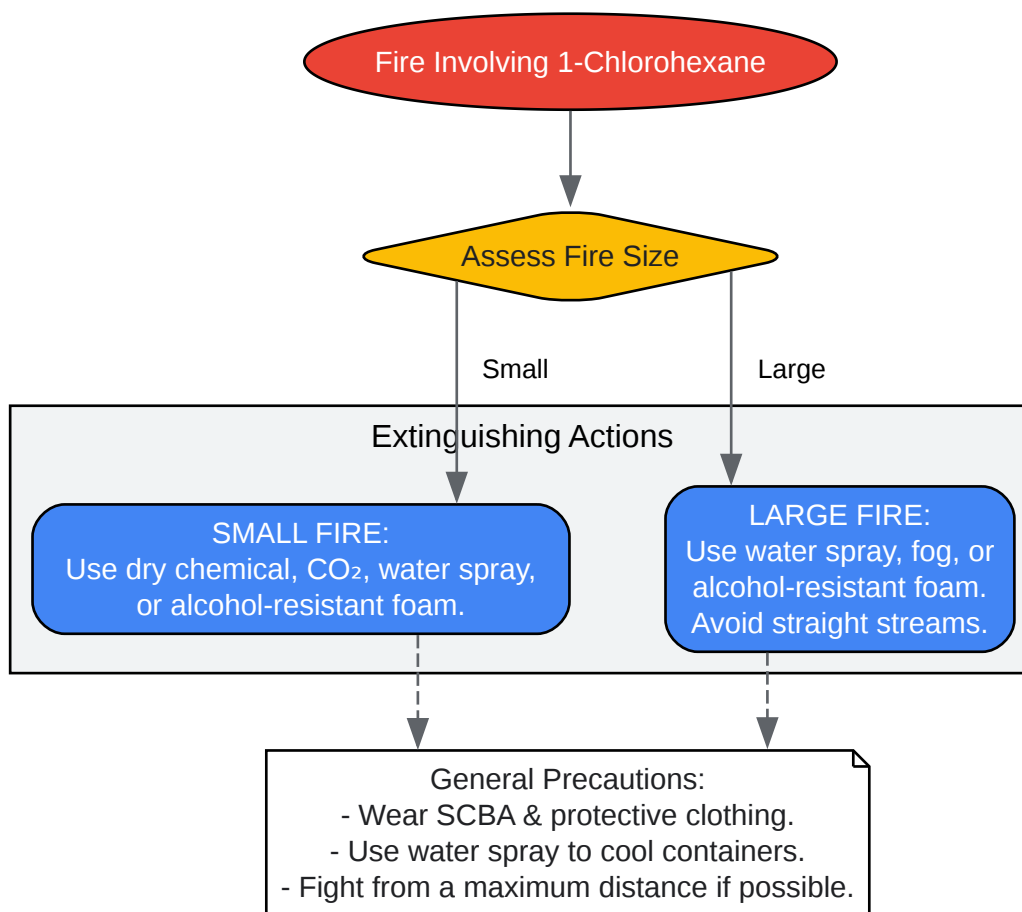


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Caption: First-aid workflow for **1-Chlorohexane** exposure.

Fire-Fighting Measures

1-Chlorohexane is a flammable liquid, and its vapors can form explosive mixtures with air.[7]
 [8] Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.
 [12][14]

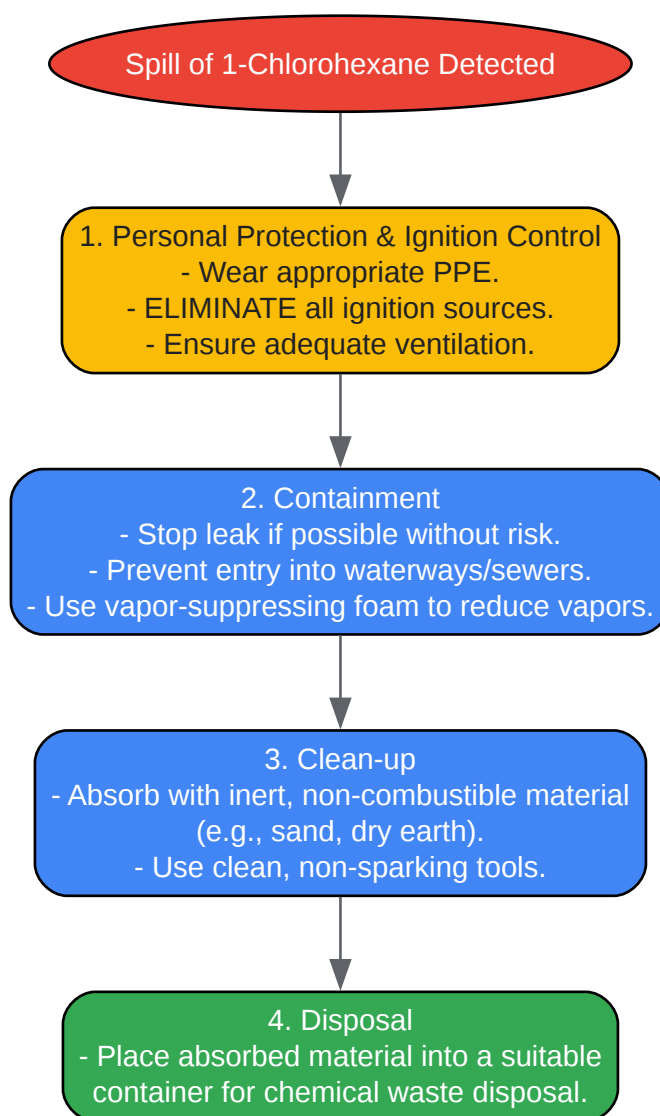


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Caption: Fire-fighting decision workflow for **1-Chlorohexane**.

Accidental Release Measures

For any spill, the immediate precautionary measure is to isolate the spill or leak area for at least 50 meters (150 feet) in all directions.[6][12] All ignition sources must be eliminated.[12][13]



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Caption: Step-by-step workflow for accidental release response.

Safe Handling and Storage

Proper handling and storage are crucial to prevent accidents. This includes measures to prevent the buildup of electrostatic charge and ensuring storage away from incompatible materials.[7][8]

Caption: Key principles for the safe handling and storage of **1-Chlorohexane**.

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are necessary to minimize exposure. This includes using the substance in well-ventilated areas and wearing appropriate protective gear.[8][13][14]

Control Type	Recommendation	Source(s)
Engineering Controls	Use in a well-ventilated place. Ensure eyewash stations and safety showers are nearby. Use explosion-proof equipment.	[13][15]
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles (e.g., EN166 compliant).	[8][13]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.	[8][11][13]
Respiratory Protection	If risk assessment warrants, use a full-face respirator with appropriate cartridges (e.g., type ABEK, EN 14387) or a supplied-air respirator.	[7][8][11][13]
Hygiene Measures	Handle in accordance with good industrial hygiene and safety practice. Wash hands before breaks and at the end of the workday.	[7][8]

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